

Essential Safety and Operational Guide for 2-Chloro-5-nitrobenzophenone

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Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzophenone

Cat. No.: B105091

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This guide provides immediate and essential procedures for the safe handling, use, and disposal of **2-Chloro-5-nitrobenzophenone** (CAS No. 34052-37-4), ensuring a secure laboratory environment for researchers, scientists, and drug development professionals.

Immediate Safety and Hazard Information

2-Chloro-5-nitrobenzophenone is a yellow, crystalline solid that requires careful handling due to its potential health hazards.^[1] It is classified as an irritant, with the primary risk being serious eye irritation.^[2] Inhalation of dust or direct contact with skin and eyes should be avoided.^[3]

Quantitative Safety Data

Parameter	Value	Reference
Molecular Formula	C13H8CINO3	[1] [3]
Molecular Weight	261.66 g/mol	[2] [3]
Melting Point	83 - 86 °C	[1]
GHS Hazard Statement	H319: Causes serious eye irritation	[2]

Operational Plan: Handling and Personal Protective Equipment (PPE)

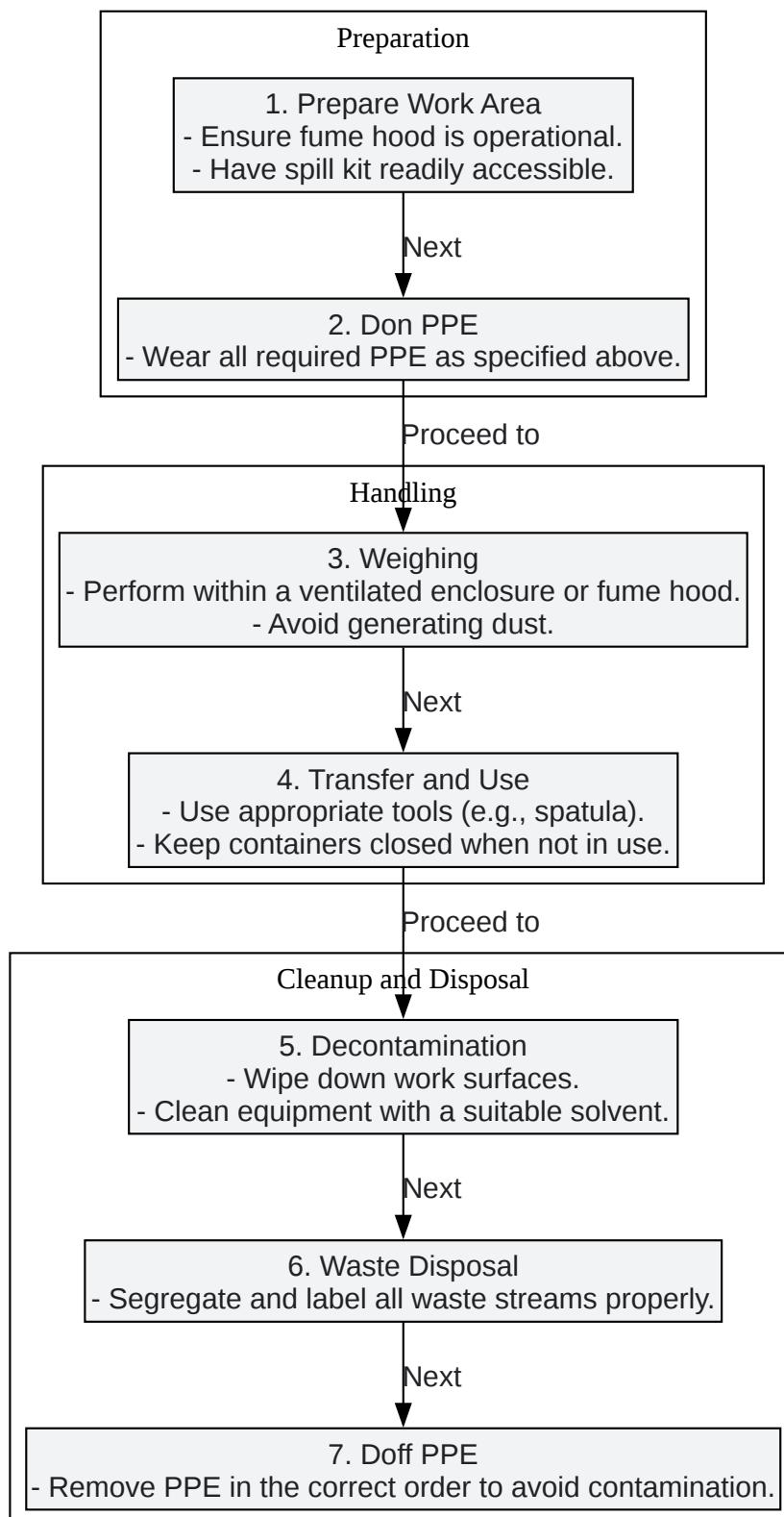
A systematic approach is crucial to minimize exposure when working with **2-Chloro-5-nitrobenzophenone**. The following workflow outlines the necessary steps from preparation to cleanup.

Recommended Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. ^[4] Must comply with EN166 or OSHA 29 CFR 1910.133 standards. ^[1]	To protect against dust particles and splashes that can cause serious eye irritation. ^[2]
Hand Protection	Chemical-resistant gloves such as nitrile or neoprene rubber. ^{[4][5]}	To prevent skin contact, which can cause irritation. ^[3]
Body Protection	A lab coat or chemical-resistant apron/coverall. ^{[5][6]}	To protect the skin from accidental spills.
Respiratory Protection	An N95 (US) or equivalent respirator is recommended if dust formation is likely. ^[7] Use in a well-ventilated area is mandatory. ^[8]	To prevent inhalation of irritating dust particles. ^[3]

Experimental Workflow Diagram



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Caption: Workflow for safely handling **2-Chloro-5-nitrobenzophenone**.

Detailed Methodologies and Protocols

Experimental Protocol for Handling **2-Chloro-5-nitrobenzophenone**

- Preparation:

- Designate a specific work area, preferably within a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.[9]
- Assemble all necessary equipment and reagents before starting.
- Prepare a spill kit containing absorbent material (e.g., sand or vermiculite).[8]

- Personal Protective Equipment (PPE):

- Put on all required PPE as detailed in the table above, ensuring a proper fit.

- Weighing and Transfer:

- Conduct all weighing and transfer operations within the fume hood to minimize dust exposure.
- Use a spatula or other appropriate tool to handle the solid material.
- If transferring to a reaction vessel, do so carefully to prevent spills.

- Reaction and Use:

- Keep the container of **2-Chloro-5-nitrobenzophenone** tightly closed when not in use.[8]
- Should the compound be heated, be aware that it can emit toxic fumes upon decomposition.[3]

- Decontamination:

- After use, decontaminate all glassware and equipment by rinsing with a suitable solvent (e.g., acetone) in the fume hood.

- Collect the solvent rinse as hazardous liquid waste.
- Wipe down the work surface with a cloth dampened with the same solvent, and dispose of the cloth as solid hazardous waste.
- Personal Hygiene:
 - After handling is complete and PPE has been removed, wash hands thoroughly with soap and water.[\[8\]](#)

Disposal Plan

Proper disposal of **2-Chloro-5-nitrobenzophenone** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance. All waste must be disposed of through a licensed hazardous waste disposal company.[\[7\]](#)

Waste Segregation and Collection

- Solid Waste:
 - Collect unreacted **2-Chloro-5-nitrobenzophenone** and any grossly contaminated disposable materials (e.g., weighing paper, gloves, absorbent pads) in a designated, labeled, and sealed hazardous waste container.
- Liquid Waste:
 - Solutions containing **2-Chloro-5-nitrobenzophenone** and solvent rinses should be collected in a separate, labeled hazardous waste container for halogenated organic compounds.
- Sharps:
 - Any contaminated sharps (e.g., needles, broken glass) must be disposed of in a designated sharps container.

Disposal Procedure

- Ensure all waste containers are clearly and accurately labeled with the chemical name and associated hazards.
- Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.^[7]
- Do not dispose of **2-Chloro-5-nitrobenzophenone** down the drain or in regular trash.
- Arrange for a licensed hazardous waste disposal company to collect the waste, providing them with the Safety Data Sheet (SDS).^[7]

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